

Application Notes and Protocols for (R)-MRT199665 In Vivo Studies

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Compound of Interest

Compound Name: (R)-MRT199665

Cat. No.: B15604306

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-MRT199665 is the R-isomer of MRT199665, a potent and ATP-competitive inhibitor of Microtubule Affinity Regulating Kinase (MARK), Salt-Inducible Kinase (SIK), and AMP-Activated Protein Kinase (AMPK) families. Specifically, MRT199665 has shown inhibitory activity against MARK1/2/3/4, AMPK α 1/ α 2, and SIK1/2/3. Its ability to modulate these key signaling pathways makes it a valuable tool for investigating their roles in various physiological and pathological processes, particularly in cancer biology. These application notes provide a comprehensive overview of the available data on the in vivo application of **(R)-MRT199665** and related SIK inhibitors, offering guidance for preclinical research.

Disclaimer: Specific in vivo dosage for **(R)-MRT199665** is not extensively documented in publicly available literature. The following information is based on its parent compound, MRT199665, and other well-characterized SIK inhibitors. Researchers should consider this as a guide and perform initial dose-finding studies to determine the optimal dosage for their specific animal model and research question.

Quantitative Data Summary

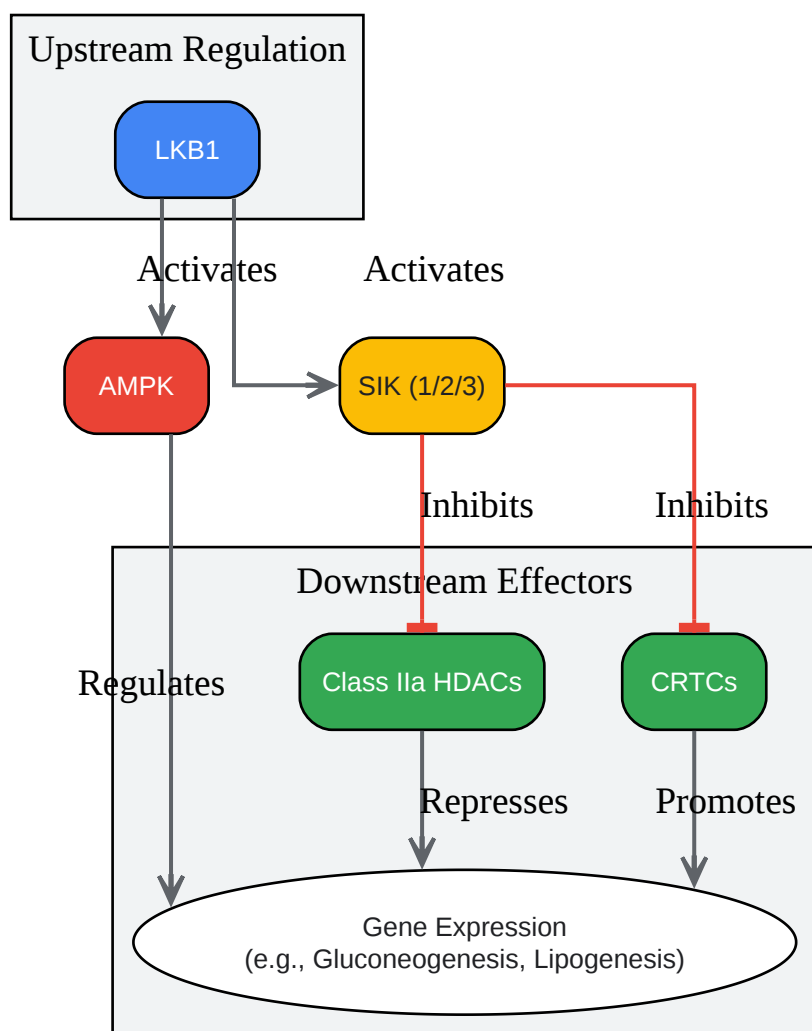
Due to the limited availability of specific in vivo data for **(R)-MRT199665**, this table includes dosage information for other relevant SIK inhibitors to provide a comparative reference for experimental design.

Compound	Animal Model	Disease Model	Dosing Range	Route of Administration	Reference
YKL-05-099	Mouse	Acute Myeloid Leukemia (MLL-rearranged)	5 - 50 mg/kg	Intraperitoneal (IP)	
GLPG3312	Mouse	Inflammatory Models	Not Specified	Oral (p.o.)	
Compound 7s (SIK2/3 inhibitor)	Mouse	Acute Myeloid Leukemia (MV4-11 CDX)	10 - 30 mg/kg	Oral (p.o.), BID	

Signaling Pathways

(R)-MRT199665, as an inhibitor of the SIK and AMPK families, impacts a crucial signaling network that governs cellular energy homeostasis, metabolism, and gene expression. The upstream kinase Liver Kinase B1 (LKB1) is a key activator of AMPK and SIKs. In cancer, the dysregulation of this pathway can influence tumor growth and survival.

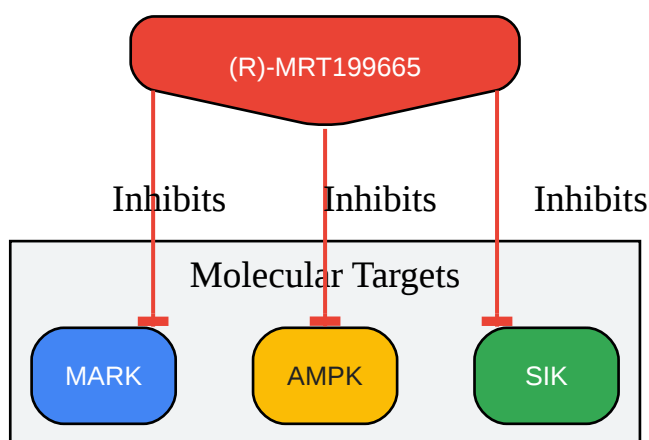
LKB1-AMPK-SIK Signaling Pathway



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Caption: LKB1-AMPK-SIK signaling cascade.

Inhibition by **(R)-MRT199665**



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Caption: Molecular targets of **(R)-MRT199665**.

Experimental Protocols

The following are generalized protocols for the preparation and administration of SIK inhibitors for in vivo studies, based on available information for MRT199665 and other related compounds.

Formulation of (R)-MRT199665 for In Vivo Administration

Several vehicles can be used to formulate MRT199665 for in vivo studies. The choice of vehicle will depend on the desired route of administration and the specific experimental requirements. It is recommended to prepare the working solution fresh on the day of use.

Protocol 1: PEG300, Tween-80, and Saline Formulation

This formulation is suitable for intraperitoneal (IP) or intravenous (IV) injection.

Materials:

- **(R)-MRT199665** powder
- Dimethyl sulfoxide (DMSO)
- PEG300

- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **(R)-MRT199665** in DMSO (e.g., 27.5 mg/mL).
- For a 1 mL working solution, sequentially add and mix the following components:
 - 100 μ L of the DMSO stock solution
 - 400 μ L of PEG300
 - 50 μ L of Tween-80
 - 450 μ L of Saline
- Vortex the solution thoroughly to ensure it is clear and homogenous. If precipitation occurs, gentle warming and/or sonication may be used to aid dissolution.

Protocol 2: SBE- β -CD in Saline Formulation

This formulation is an alternative for parenteral administration.

Materials:

- **(R)-MRT199665** powder
- DMSO
- 20% (w/v) Sulfobutyl ether- β -cyclodextrin (SBE- β -CD) in Saline

Procedure:

- Prepare a stock solution of **(R)-MRT199665** in DMSO (e.g., 27.5 mg/mL).
- For a 1 mL working solution, add 100 μ L of the DMSO stock solution to 900 μ L of 20% SBE- β -CD in Saline.

- Mix thoroughly until a clear solution is obtained.

Protocol 3: Corn Oil Formulation

This formulation is suitable for oral gavage (p.o.).

Materials:

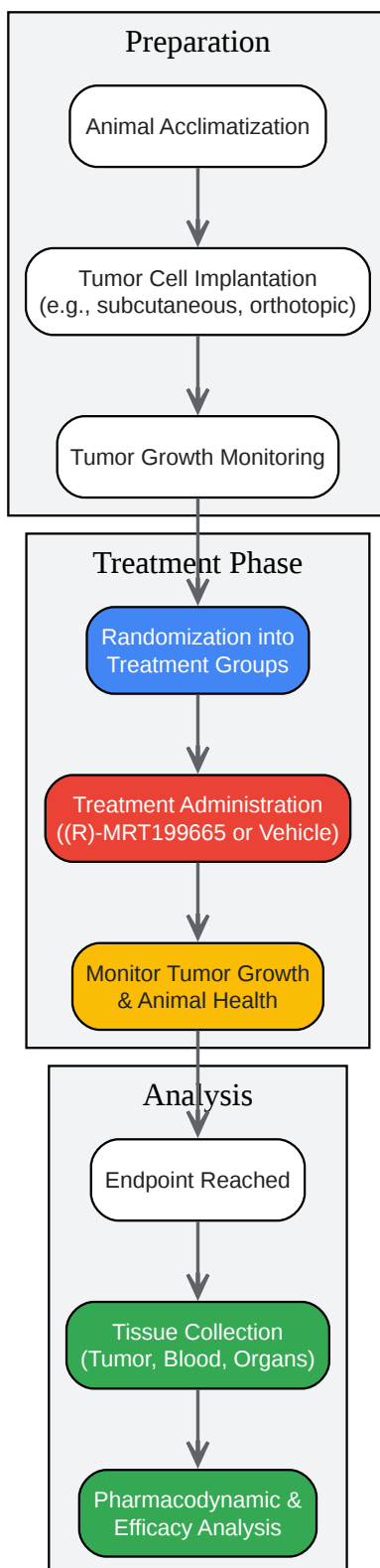
- **(R)-MRT199665** powder
- DMSO
- Corn oil

Procedure:

- Prepare a stock solution of **(R)-MRT199665** in DMSO (e.g., 27.5 mg/mL).
- For a 1 mL working solution, add 100 μ L of the DMSO stock solution to 900 μ L of Corn oil.
- Mix vigorously to ensure a uniform suspension. Note: This formulation may be a suspension rather than a clear solution. Ensure consistent resuspension before each administration.

In Vivo Experimental Workflow

The following diagram outlines a general workflow for an in vivo efficacy study using a SIK inhibitor in a cancer model.



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Caption: General workflow for an in vivo efficacy study.

Detailed Methodologies:

- **Animal Models:** Select an appropriate animal model for the research question (e.g., xenograft models with human cancer cell lines, genetically engineered mouse models).
- **Acclimatization:** Allow animals to acclimatize to the facility for at least one week before the start of the experiment.
- **Tumor Implantation:** Implant tumor cells into the appropriate site (e.g., subcutaneously in the flank, orthotopically in the target organ).
- **Tumor Growth Monitoring:** Monitor tumor growth regularly using calipers. Once tumors reach a predetermined size (e.g., 100-200 mm³), randomize the animals into treatment and control groups.
- **Treatment Administration:** Administer **(R)-MRT199665** or the vehicle control according to the determined dose and schedule (e.g., daily, twice daily). The route of administration will depend on the formulation used.
- **Monitoring:** During the treatment period, monitor tumor volume, body weight, and overall animal health at regular intervals.
- **Endpoint and Tissue Collection:** At the end of the study (defined by tumor size limits, duration, or signs of morbidity), euthanize the animals and collect tumors, blood, and other relevant tissues for downstream analysis.
- **Pharmacodynamic and Efficacy Analysis:** Analyze the collected tissues to assess target engagement (e.g., phosphorylation of SIK substrates), and treatment efficacy (e.g., tumor growth inhibition, changes in biomarkers).

Conclusion

(R)-MRT199665 is a promising research tool for investigating the roles of the MARK, SIK, and AMPK signaling pathways. While specific in vivo dosage information for this particular isomer is limited, the provided formulation protocols for its parent compound and the dosage data for other SIK inhibitors offer a solid foundation for initiating in vivo studies. Rigorous dose-finding

experiments are crucial to establish the optimal therapeutic window for **(R)-MRT199665** in any given preclinical model.

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